

Safety and handling of Bis(2-ethylhexyl)amine in the lab

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Compound of Interest

Compound Name: Bis(2-ethylhexyl)amine

Cat. No.: B7767626

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An In-depth Technical Guide to the Safe Handling of **Bis(2-ethylhexyl)amine** in the Laboratory

Introduction

Bis(2-ethylhexyl)amine (CAS No. 106-20-7), also known as diisooctylamine, is a secondary aliphatic amine with a unique branched structure, making it a valuable compound in various industrial and research applications.^[1] Its molecular formula is C₁₆H₃₅N, and it typically appears as a clear, colorless to pale yellow liquid with a slight ammonia-like odor.^{[2][3][4]} Key applications include its use as a chemical intermediate in the synthesis of surfactants, corrosion inhibitors, and specialty chemicals, as well as a collector in ore flotation and an extractant for rare metals in hydrometallurgy.^{[1][5][6]}

Given its hazardous properties, a thorough understanding of its safety profile and handling requirements is critical for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of the safe handling, storage, and emergency procedures for **Bis(2-ethylhexyl)amine** in a laboratory setting, based on current safety data.

Chemical and Physical Properties

The physical and chemical characteristics of **Bis(2-ethylhexyl)amine** are fundamental to understanding its behavior and potential hazards in the laboratory. These properties are summarized in the table below.

Property	Value
CAS Number	106-20-7 [3] [7]
Molecular Formula	C16H35N [2] [3] [8]
Molecular Weight	241.46 g/mol [2] [3] [7]
Appearance	Clear colorless to light yellow liquid [3] [4] [8]
Odor	Slight ammonia-like or fishlike odor [2] [3] [5]
Boiling Point	281 °C (538 °F) at 760 mmHg [2] / 123 °C at 5 mmHg [9] [10]
Flash Point	130 °C (266 °F) - Pensky-Martens closed cup [10]
Density	0.805 g/mL at 25 °C [9] [10]
Vapor Density	8.35 (Air = 1) [2]
Vapor Pressure	0.01 mmHg at 20 °C (68 °F) [2]
Solubility	Insoluble in water; soluble in most organic solvents. [1] [2] [8]
Refractive Index	n20/D 1.443 [9] [10]

Hazard Identification and Classification

Bis(2-ethylhexyl)amine is classified as hazardous under the Globally Harmonized System (GHS). It is corrosive, acutely toxic via multiple routes of exposure, and poses a significant environmental threat.

GHS Hazard Pictograms: Corrosive, Acute Toxic, Environmental Hazard.[\[2\]](#)[\[7\]](#)

Signal Word:Danger[\[2\]](#)[\[10\]](#)[\[11\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7] [12][13]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[11][12]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[11][12]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[11][12]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[11]
Aquatic Hazard (Acute)	Category 2	H401: Toxic to aquatic life[14]
Aquatic Hazard (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects[12][13]

Key Precautionary Statements:

- P260: Do not breathe mist/vapors/spray.[[11](#)][[12](#)][[14](#)]
- P273: Avoid release to the environment.[[12](#)][[14](#)]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[[11](#)][[12](#)]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[[11](#)]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[[11](#)][[12](#)]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [[12](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[11](#)][[12](#)]

- P310: Immediately call a POISON CENTER or doctor/physician.[11][12]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[12]
- P405: Store locked up.[3][11]
- P501: Dispose of contents/container to an approved waste disposal plant.[12]

Toxicological Data

Quantitative toxicological data underscores the significant health risks associated with exposure. The substance is harmful if swallowed and toxic through skin contact or inhalation.

Exposure Route	Species	Value
Oral LD50	Rat	1008 mg/kg[11]
Dermal LD50	Rabbit	956 mg/kg[11]
Inhalation LC50 (4h)	Rat	0.91 mg/L[11]
Eye Irritation	Rabbit	Causes severe eye burns and serious eye damage.[11]

Laboratory Handling and Storage Protocols

Due to its hazardous nature, strict protocols must be followed when handling and storing **Bis(2-ethylhexyl)amine**.

Engineering Controls

All work involving **Bis(2-ethylhexyl)amine** must be conducted in a well-ventilated area, preferably inside a certified chemical fume hood.[11][15] A safety shower and eyewash station must be readily accessible.

Personal Protective Equipment (PPE)

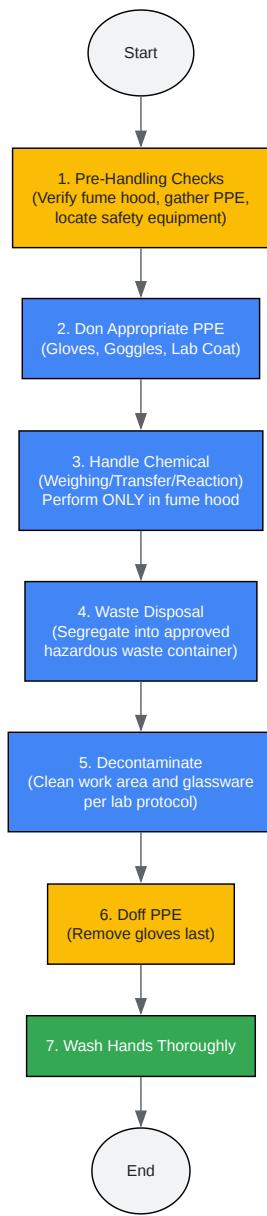
Appropriate PPE is mandatory to prevent personal exposure.

- Eye/Face Protection: Wear chemical safety goggles and/or a full-face shield.[5]

- Skin Protection: Wear impervious gloves (e.g., nitrile rubber, check manufacturer compatibility data) and chemical-resistant protective clothing, such as a lab coat.[12] Immediately change any contaminated clothing.[11]
- Respiratory Protection: If working outside a fume hood or if vapors/aerosols are generated, use a NIOSH-approved respirator with an organic vapor/acid gas cartridge.[2][16]

General Handling Protocol

The following workflow outlines the standard procedure for safely handling **Bis(2-ethylhexyl)amine** in a laboratory setting.



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Standard Operating Procedure for Handling **Bis(2-ethylhexyl)amine**.

Storage Requirements

Proper storage is crucial to maintain chemical stability and prevent hazardous reactions.

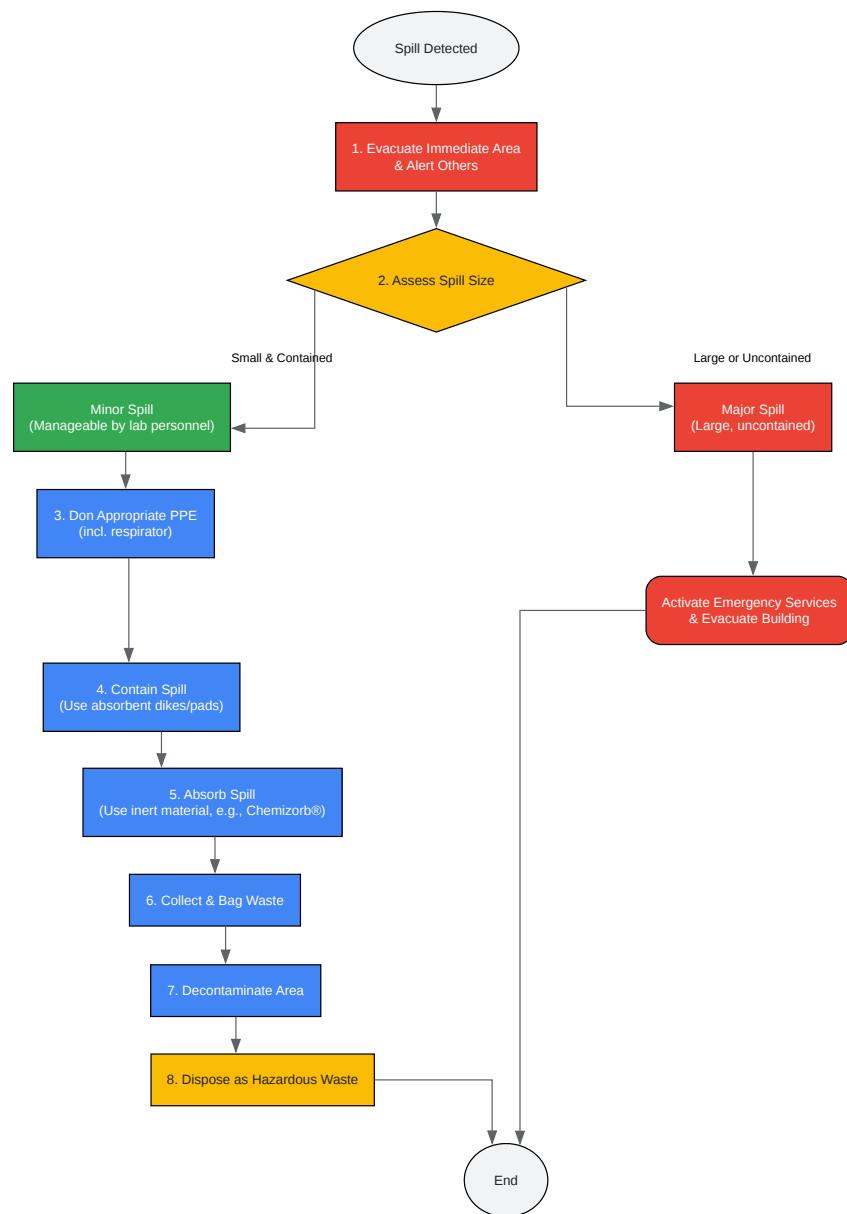
- Conditions: Store in a cool, dry, and well-ventilated area.[12] The container must be kept tightly closed.[12][14]
- Security: The storage area should be locked up or accessible only to authorized personnel. [3][11]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, isocyanates, peroxides, anhydrides, and acid halides.[2][9][14] Protect from heat, direct sunlight, and sources of ignition.[3][14]

Emergency and First Aid Procedures

Immediate and appropriate action is vital in the event of an exposure or spill.

Spill Response

For any spill, the primary goals are to ensure personnel safety, contain the spill, and decontaminate the area. The following workflow outlines the necessary steps.



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Emergency Response Workflow for a **Bis(2-ethylhexyl)amine** Spill.

First Aid Measures

First aiders must protect themselves before assisting. Show the Safety Data Sheet (SDS) to attending medical personnel.[11]

- Inhalation: Move the victim to fresh air. If breathing has stopped, provide artificial respiration. Call a physician immediately.[11][15]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with copious amounts of water or shower for at least 15 minutes. Call a physician immediately.[3][11]
- Eye Contact: Immediately hold eyelids apart and rinse cautiously with plenty of water for several minutes.[11][12] Remove contact lenses if present and easy to do so. Continue rinsing. Call an ophthalmologist immediately.[11]
- Ingestion: Make the victim drink water (two glasses at most).[11] Do NOT induce vomiting due to the risk of perforation.[11] Call a physician immediately. Do not attempt to neutralize the chemical.

Disposal Considerations

All waste containing **Bis(2-ethylhexyl)amine**, including contaminated absorbent materials and empty containers, must be treated as hazardous waste. Disposal should be carried out through a licensed and approved waste disposal facility, in strict accordance with all local, state, and federal regulations.[12] Do not allow the product to enter drains or surface water.[11]

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